

A Researcher's Guide to Morphological Characterization of NiO Nanostructures using TEM

Author: BenchChem Technical Support Team. **Date:** December 2025

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A comparative analysis of synthesis methods and their impact on the nanoscale morphology of Nickel Oxide, supported by Transmission Electron Microscopy (TEM) data.

This guide provides a comprehensive comparison of common synthesis techniques for producing nickel oxide (NiO) nanostructures, with a focus on how each method influences the resulting morphology as observed through Transmission Electron Microscopy (TEM). For researchers, scientists, and professionals in drug development, understanding the relationship between synthesis parameters and the physical characteristics of nanomaterials is crucial for their application. This document outlines key experimental data, detailed protocols, and a visual workflow to aid in the selection of appropriate synthesis and characterization methods.

Morphological Comparison of NiO Nanostructures

The morphology of NiO nanostructures is highly dependent on the synthesis route. Different methods yield distinct shapes and sizes, which in turn affect the material's properties and performance in various applications. The following table summarizes quantitative data obtained from TEM analysis for NiO nanostructures prepared by different techniques.

Synthesis Method	Morphology Observed by TEM	Particle Size (nm)	Lattice Spacing (nm)	Reference(s)
Hydrothermal	Nanoporous nanosheets and nanowires	N/A	N/A	[1]
Rod-like patterns	~10	N/A	[2]	
Thin nanosheets and splinter-like structures	N/A (micrometer length)	N/A	[3]	
Sol-Gel	Spherical nanoparticles	45 - 95	N/A	[4]
Octahedral nanoparticles	N/A	N/A	[5]	
Co-precipitation	Spherical nanoparticles	25 - 30	N/A	
Crystalline nanoparticles	~26 (average)	N/A		
Thermal Decomposition	Spherical nanoparticles	30 - 40		
Porous, flake-like to well-faceted polyhedral crystals	4.97 - 17.8	N/A	[8]	
Solution Combustion	Single-phase face-centered cubic nanoparticles	33 - 50 (average)	~0.200 (200 plane), ~0.239 (111 plane)	

Experimental Protocols

Detailed methodologies are essential for reproducing experimental results. Below are protocols for common synthesis methods of NiO nanostructures and their subsequent TEM analysis.

Hydrothermal Synthesis of NiO Nanostructures

The hydrothermal method involves a chemical reaction in an aqueous solution above ambient temperature and pressure.

- **Precursor Preparation:** Nickel salts such as nickel nitrate ($\text{Ni}(\text{NO}_3)_2$) or nickel acetate ($\text{Ni}(\text{CH}_3\text{COO})_2$) are dissolved in deionized water.[\[3\]](#)
- **Reaction:** The precursor solution is placed in a Teflon-lined stainless-steel autoclave and heated to a specific temperature (e.g., 180°C) for a set duration (e.g., 12 hours).[\[1\]](#)
- **Washing and Drying:** After the reaction, the autoclave is cooled to room temperature. The resulting precipitate is collected, washed multiple times with deionized water and ethanol to remove any unreacted precursors and byproducts, and then dried in an oven.[\[1\]](#)
- **Calcination:** The dried powder is often calcined at a high temperature (e.g., 500°C) in air to obtain the final NiO nanostructures.[\[1\]](#)[\[3\]](#)

Sol-Gel Synthesis of NiO Nanoparticles

The sol-gel process involves the evolution of inorganic networks through the formation of a colloidal suspension (sol) and gelation of the sol to form a network in a continuous liquid phase (gel).

- **Sol Formation:** A nickel precursor, such as Nickel(II) nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$), is dissolved in a solvent, often with a surfactant like Poly(alkylene oxide) block copolymer.[\[10\]](#)
- **Gelation:** The sol is stirred, and a gelling agent is added to initiate the formation of a gel. The process is sensitive to parameters like pH and temperature.
- **Drying:** The gel is dried to remove the solvent. The drying conditions can influence the final morphology.
- **Calcination:** The dried gel is calcined at a specific temperature (e.g., 923 K) to remove organic residues and induce crystallization of NiO nanoparticles.[\[10\]](#)

Co-precipitation Synthesis of NiO Nanoparticles

Co-precipitation is a simple and widely used method for synthesizing nanoparticles.

- **Precursor Solution:** An aqueous solution of a nickel salt, such as Nickel(II) Chloride Hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$), is prepared.[\[11\]](#)
- **Precipitation:** A precipitating agent, typically a base like sodium hydroxide (NaOH), is added dropwise to the nickel salt solution while stirring. This leads to the formation of a nickel hydroxide precipitate.[\[11\]](#)
- **Washing:** The precipitate is thoroughly washed with deionized water to remove any ionic impurities.[\[11\]](#)
- **Drying and Calcination:** The washed precipitate is dried and then calcined at an elevated temperature to convert the nickel hydroxide into nickel oxide nanoparticles.[\[11\]](#)

TEM Sample Preparation and Analysis

Transmission Electron Microscopy is a powerful technique for visualizing the morphology, size, and crystal structure of nanomaterials.

- **Sample Dispersion:** A small amount of the synthesized NiO nanostructure powder is dispersed in a suitable solvent like ethanol. The suspension is then sonicated for a period (e.g., 20 minutes) to ensure the particles are well-separated.[\[12\]](#)
- **Grid Preparation:** A drop of the dispersed solution is placed onto a TEM grid (typically a carbon-coated copper grid) and allowed to dry completely.
- **Imaging:** The prepared grid is then loaded into the TEM. Images are acquired at different magnifications to observe the overall morphology and individual nanostructures. An accelerating voltage of around 100 kV is often used.[\[4\]](#)
- **High-Resolution TEM (HRTEM) and Selected Area Electron Diffraction (SAED):** HRTEM can be used to visualize the crystal lattice fringes, allowing for the measurement of interplanar spacing.[\[9\]](#) SAED patterns provide information about the crystallinity and crystal structure of the material.[\[13\]](#)

Experimental Workflow and Logical Relationships

The following diagram illustrates the general workflow for the synthesis and morphological characterization of NiO nanostructures.

Caption: Workflow for NiO nanostructure synthesis and TEM characterization.

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References

- 1. A comparative study on the electrochemical properties of nanoporous nickel oxide nanowires and nanosheets prepared by a hydrothermal method - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. thaiscience.info [thaiscience.info]
- 4. biointerfaceresearch.com [biointerfaceresearch.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Synthesis and Characterization of NiO Nanoparticles by Sol–Gel Method [jstage.jst.go.jp]
- 11. sid.ir [sid.ir]
- 12. physics.dtu.dk [physics.dtu.dk]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Researcher's Guide to Morphological Characterization of NiO Nanostructures using TEM]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3432326#tem-imaging-for-morphological-characterization-of-nio-nanostructures]

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